

Spectroscopic data for 4-Amino-2'-methylbiphenyl (NMR, IR, MS)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-2'-methylbiphenyl

Cat. No.: B072243

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An In-Depth Guide to the Spectroscopic Characterization of **4-Amino-2'-methylbiphenyl**

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Abstract

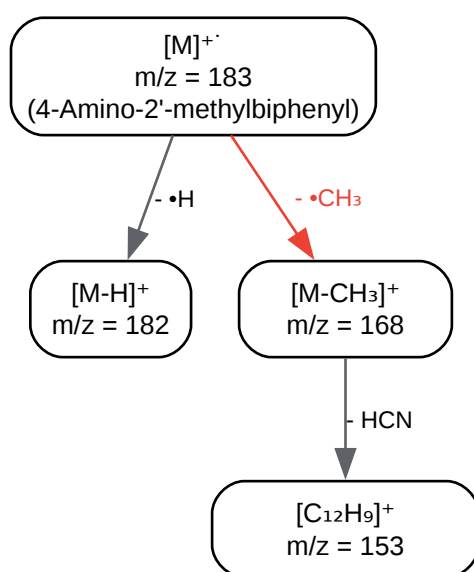
This technical guide provides a comprehensive framework for the spectroscopic characterization of **4-Amino-2'-methylbiphenyl** (C₁₃H₁₃N), a substituted biphenyl of interest in chemical synthesis and materials science.[1][2] As direct experimental spectra for this specific compound are not widely published, this document leverages established spectroscopic principles and data from analogous structures to present a detailed, predictive analysis. It is designed for researchers, scientists, and drug development professionals, offering field-proven protocols for Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS), along with expert interpretation of the expected data. The guide emphasizes an integrated approach, demonstrating how these techniques collectively provide unambiguous structural verification and purity assessment.

Molecular Structure and Analytical Strategy

4-Amino-2'-methylbiphenyl is an aromatic amine featuring two phenyl rings linked by a carbon-carbon single bond. One ring is substituted with an amino group at the 4-position, and the other with a methyl group at the 2'-position. The ortho-methyl group introduces steric hindrance, causing a twisted conformation between the two aromatic rings. Accurate structural confirmation is paramount for any research or development application.

A multi-technique spectroscopic approach is the industry standard for the structural elucidation of small organic molecules.[3]

- NMR Spectroscopy provides detailed information about the carbon-hydrogen framework.
- IR Spectroscopy identifies key functional groups present in the molecule.
- Mass Spectrometry determines the molecular weight and provides structural clues through fragmentation analysis.



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References

- 1. 4-Amino-2'-methylbiphenyl | C₁₃H₁₃N | CID 136799 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]

- 3. A guide to small-molecule structure assignment through computation of (^1H and ^{13}C) NMR chemical shifts | Springer Nature Experiments [experiments.springernature.com]
- To cite this document: BenchChem. [Spectroscopic data for 4-Amino-2'-methylbiphenyl (NMR, IR, MS)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072243#spectroscopic-data-for-4-amino-2-methylbiphenyl-nmr-ir-ms]

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